

Cefaloram: Structural Architecture and Stereochemical Determinants

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Compound of Interest

Compound Name: Cefaloram

CAS No.: 859-07-4

Cat. No.: B1204034

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Executive Summary

Cefaloram (CAS 859-07-4), often referred to historically as Cephalosporin G, serves as a fundamental prototype in the cephalosporin class of

-lactam antibiotics.^{[1][2][3]} While it has largely been superseded by later-generation agents in clinical practice, its structure remains a critical reference point for understanding the structure-activity relationships (SAR) of the cephem nucleus.^{[1][3]} This guide provides a rigorous analysis of **Cefaloram**'s molecular geometry, the stereochemical imperatives for its biological activity, and the synthetic pathways that preserve its chiral integrity.

Chemical Constitution and Molecular Geometry

Cefaloram is chemically defined as (6R,7R)-3-(acetoxymethyl)-8-oxo-7-[(2-phenylacetyl)amino]-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid.^{[1][3]} Its architecture bridges the penicillin and cephalosporin classes by combining the phenylacetyl side chain of Penicillin G with the 7-aminocephalosporanic acid (7-ACA) nucleus.

1.1 The Cephem Nucleus

The pharmacophore of **Cefaloram** is the cephem ring system, a bicyclic structure consisting of a four-membered

-lactam ring fused to a six-membered dihydrothiazine ring.

- Ring Strain: Unlike penicillins (thiazolidine fusion), the dihydrothiazine ring in **Cefaloram** introduces a double bond at the

position. This conjugation between the enamine nitrogen (N1) and the double bond modulates the resonance of the

-lactam amide bond, increasing the electrophilicity of the carbonyl carbon (C8).

- Numbering System: The sulfur atom is position 1 (in some nomenclatures, but standard IUPAC for cepheems assigns N as 1 or uses the specific bicyclo numbering). In standard cephalosporin numbering:
 - N1: Nitrogen in the dihydrothiazine ring.
 - C2: Carries the carboxylic acid.[\[4\]](#)
 - C3: Carries the acetoxymethyl substituent.
 - C6/C7: The bridgehead carbons of the
-lactam.
 - C8: The
-lactam carbonyl.[\[1\]](#)[\[3\]](#)

1.2 Substituent Analysis

Position	Substituent	Function
C7 (Amide)	Phenylacetamido	Provides Gram-positive potency; analogous to Penicillin G. Lipophilic benzyl group aids cell wall penetration.[1][3]
C3 (Allylic)	Acetoxymethyl	A "leaving group" potential.[1][3] Metabolically labile; susceptible to esterases (deacetylation) which reduces activity.[1][3]
C4	Carboxylic Acid	Essential for ionic binding to the active site lysine of Penicillin-Binding Proteins (PBPs).[1][3] pKa ~2.[1][3]6.

Stereochemical Analysis

The biological efficacy of **Cefaloram** is strictly governed by its stereochemistry. The molecule possesses two chiral centers at C6 and C7.

2.1 Configuration: (6R, 7R)

For the

-lactam ring to effectively mimic the D-alanyl-D-alanine terminus of peptidoglycan (the substrate for PBPs), the protons at C6 and C7 must adopt a cis relationship.[1]

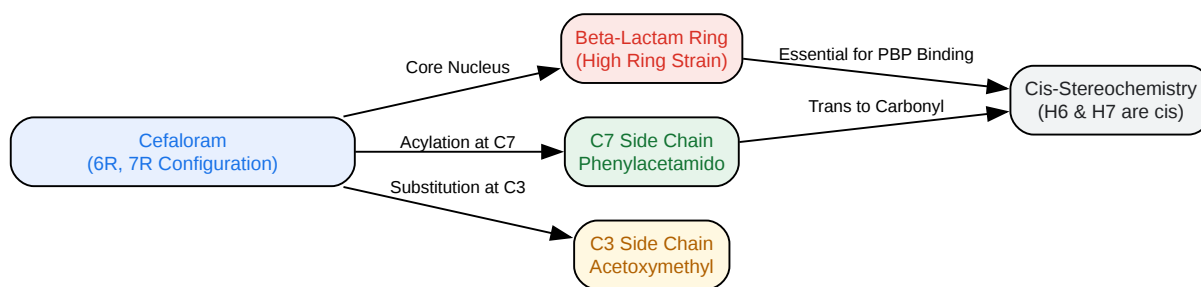
- **Cis-Fusion:** The bicyclic ring fusion forces the bridgehead hydrogens to be on the same face (typically the -face).
- **Conformational Locking:** The fusion of the planar

-lactam ring with the puckered dihydrothiazine ring locks the molecule into a rigid conformation. This rigidity reduces the entropy penalty upon binding to the enzyme active

site.

2.2 Diagram: **Cefaloram** Structure & Stereochemistry

The following diagram illustrates the core structure, numbering, and the critical cis-stereochemistry.



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Figure 1: Structural decomposition of **Cefaloram** highlighting the core nucleus and stereochemical requirements.

Synthesis and Manufacturing Protocols

The synthesis of **Cefaloram** typically follows a semi-synthetic route starting from 7-Aminocephalosporanic Acid (7-ACA).^{[1][3][5][6]} This approach preserves the fragile stereochemistry of the cephem nucleus found in the natural fermentation product, Cephalosporin C.

3.1 Precursor Isolation: 7-ACA

- Source: Fermentation of *Acremonium chrysogenum* yields Cephalosporin C.^{[1][3][6]}
- Cleavage: The D-
-aminoadipyl side chain of Cephalosporin C is cleaved (chemically via
/alcohol or enzymatically via glutaryl acylase) to yield the 7-ACA nucleus.^{[1][3]}

3.2 Acylation Protocol (Semi-Synthesis)

The conversion of 7-ACA to **Cefaloram** involves the selective acylation of the C7-amino group with a phenylacetyl moiety.

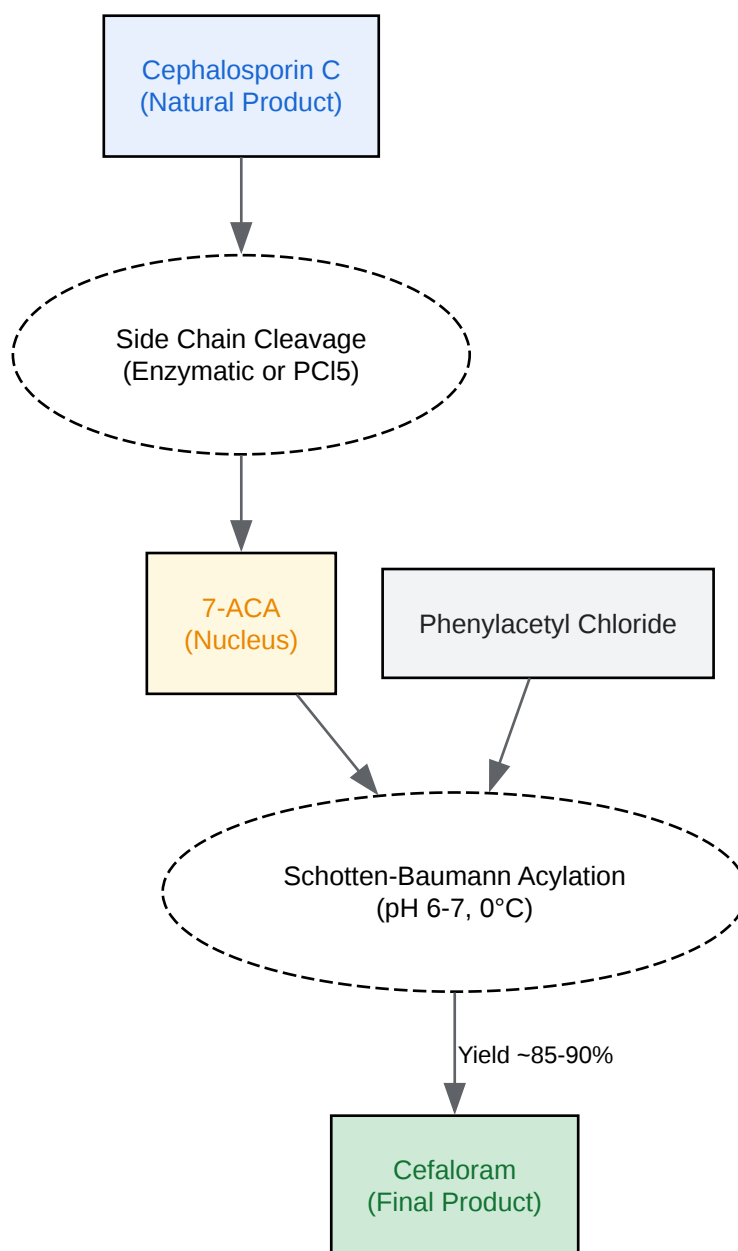
Reagents:

- Substrate: 7-ACA (Zwitterionic form).
- Acylating Agent: Phenylacetyl chloride (or mixed anhydride of phenylacetic acid).[\[1\]](#)[\[3\]](#)
- Solvent System: Acetone/Water or Dichloromethane (DCM) with a tertiary amine base.[\[1\]](#)[\[3\]](#)
- pH Control: Critical (pH 6.0–7.0) to prevent hydrolysis of the -lactam or the C3-acetoxy group.[\[3\]](#)

Step-by-Step Workflow:

- Solubilization: Suspend 7-ACA in aqueous acetone. Add or Triethylamine (TEA) to solubilize as the carboxylate salt.[\[1\]](#)[\[3\]](#)
- Acylation: Cool to 0°C. Add Phenylacetyl chloride dropwise. The low temperature prevents the kinetic degradation of the -lactam ring.
- Workup: Acidify the solution to pH ~2.0 with dilute HCl to precipitate **Cefaloram** as the free acid.
- Purification: Recrystallization from aqueous alcohol.[\[1\]](#)[\[3\]](#)

3.3 Diagram: Synthetic Pathway



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Figure 2: Semi-synthetic route from Cephalosporin C to **Cefaloram**.^{[1][3]}

Physicochemical Stability and Degradation^[7]

Understanding the instability of **Cefaloram** is vital for handling and formulation.

4.1 C3-Acetoxymethyl Hydrolysis

The acetoxy group at C3 is an ester.^{[1][3]} In vivo (esterases) or in aqueous solution (pH > 7), this group hydrolyzes to form Desacetyl**cefaloram**.^{[1][3]}

- Impact: Desacetyl**cefaloram** has significantly reduced antibacterial activity (approx. 50% of parent).^{[1][3]}
- Lactonization: Under acidic conditions, the desacetyl derivative can undergo intramolecular cyclization. The C3-hydroxyl attacks the C2-carboxyl group to form a lactone, rendering the molecule inactive.

4.2 Beta-Lactam Hydrolysis

The high ring strain (~25 kcal/mol) that drives antibacterial potency also drives instability.^{[1][3]}

- Alkaline pH: Rapid hydrolysis of the amide bond, opening the ring to form cephalosporoic acid (inactive).
- Nucleophilic Attack: The C8 carbonyl is highly susceptible to nucleophiles (hydroxide, amines).^[1]

Analytical Characterization

To validate the structure and stereochemistry, the following spectral signatures are diagnostic:

- H-NMR (DMSO-
):
 - -Lactam Protons (C6, C7): Two doublets around 5.0–5.8 ppm.^{[1][3]} The coupling constant is typically 4.5–5.0 Hz, characteristic of cis-stereochemistry.^[1] (Trans-lactams exhibit Hz).^{[1][3]}
 - Side Chain: Phenyl ring protons (7.3, multiplet) and the benzylic methylene (3.6, singlet).^[1]

- C3-Acetoxymethyl: Singlet methyl (2.[1][3]0) and AB quartet for the methylene (4.6–5.0).[1][3]
- IR Spectroscopy:
 - -Lactam Carbonyl: Strong band at 1760–1780 cm⁻¹. [1][3] This high frequency (compared to 1650 cm⁻¹ for normal amides) indicates significant ring strain.[1][3]

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